

chlorobutanol hemihydrate melting point 75-79°C

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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Core Properties of Chlorobutanol Hemihydrate

Property	Details
CAS Number	6001-64-5 [1] [2] [3]
Molecular Formula	$C_8H_{16}Cl_6O_3$ (as a hemihydrate dimer) [2] [3]
Molecular Weight	372.93 g/mol [1] [2]
Melting Point	75 - 79 °C [1] [3]
Boiling Point	167 °C [1] [4] [3]
Appearance	White to almost white crystalline powder or chunks [1]
Odor	Camphor-like [4]
Primary Functions	Preservative, Sedative, Hypnotic, Weak local anesthetic [1] [2] [4]
Common Use Concentration	0.5% as a preservative in multi-ingredient formulations [2] [4]

Analytical Methods for Determination

For quality control and stability testing in drug development, Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) is a key method for analyzing **chlorobutanol hemihydrate**. Here are detailed experimental protocols based on the search results.

RP-HPLC Method for Ophthalmic Formulations (Stability-Indicating)

This method, suitable for analyzing chlorobutanol in ointments and aqueous solutions, serves as a stability-indicating assay [5].

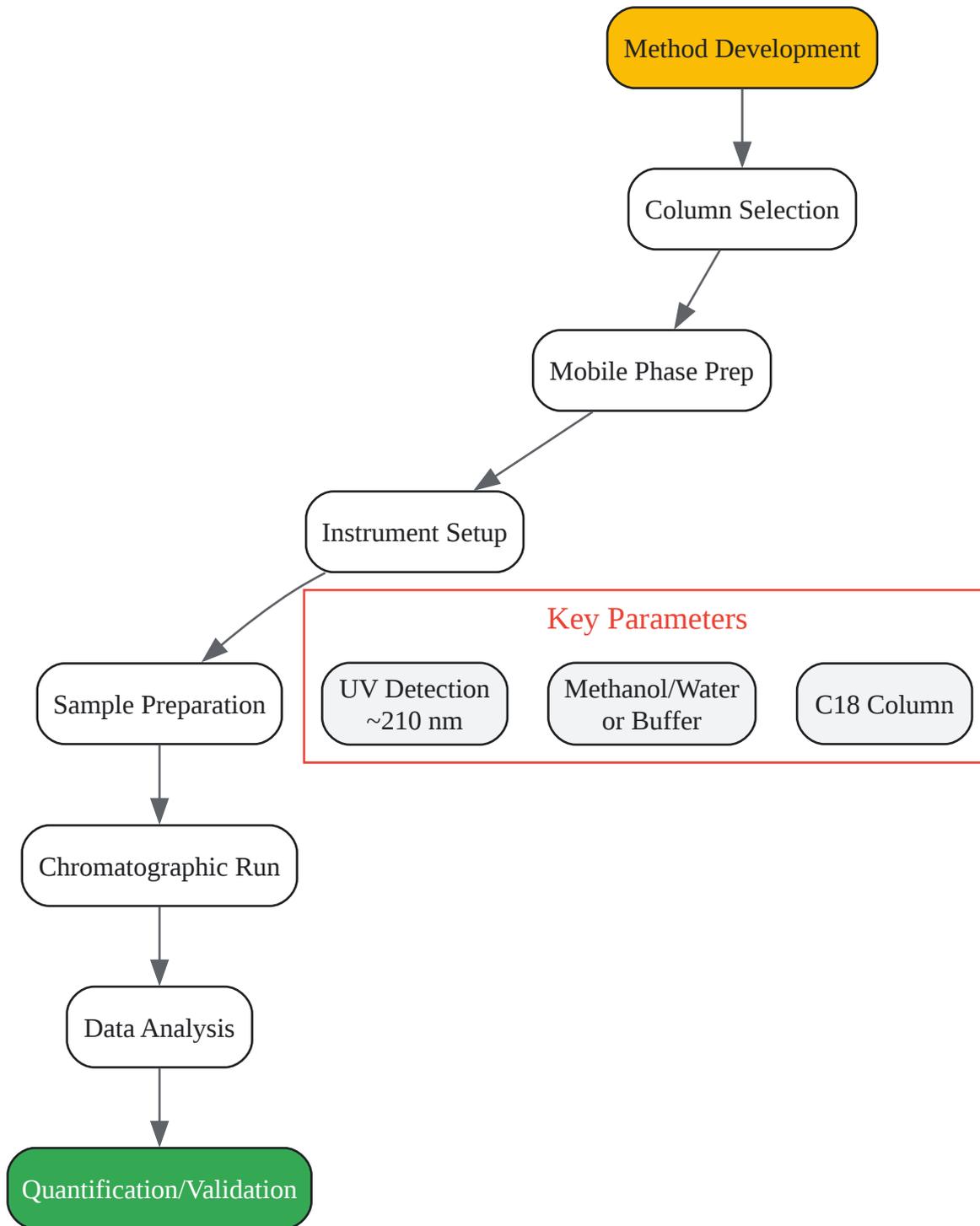
Parameter	Specification
Objective	Stability-indicating assay for chlorobutanol in ophthalmic ointments and solutions [5].
Column	10-micron Octadecylsilane (C18) [5].
Mobile Phase	Methanol:Water (50:50) [5].
Flow Rate	Not specified in the source (method from 1983).
Detection	UV absorption at 210 nm [5].
Capacity Factor (K')	4.1 for chlorobutanol [5].
Method Performance	Linear standard curves with 99.4% average recovery; effective for degradation studies [5].

RP-HPLC Method for Simultaneous Determination in a Pomade

This method was developed to simultaneously quantify chlorobutanol alongside other active ingredients like ephedrine HCl and naphazoline HCl [6].

Parameter	Specification
Objective	Simultaneous quantification of multiple active ingredients, including chlorobutanol, in a pharmaceutical pomade [6].
Column	Agilent Zorbax Eclipse XDB C18 (75 mm x 3.0 mm, 3.5 μ m) [6].
Column Temperature	40°C [6].
Mobile Phase	Binary gradient of 15 mM phosphate buffer (pH 3.0) and Methanol [6].
Flow Rate	0.6 mL min ⁻¹ [6].
Detection	UV at 210 nm [6].
Linear Range for CLO	2.89 - 24.4 μ g mL ⁻¹ [6].
LOD for CLO	0.86 μ g mL ⁻¹ [6].

The experimental workflow for developing and applying these HPLC methods can be summarized as follows:



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HPLC Method Workflow

Safety and Handling Information

Proper handling of **chlorobutanol hemihydrate** is crucial due to its associated hazards [1].

- **Hazard Statements:** Harmful if swallowed (H302) [1].
- **Precautionary Measures:** When handling, use personal protective equipment including **dust mask type N95 (US), Eyeshields, and Gloves** [1].
- **Toxicity Profile:** The compound is known to be **toxic to the liver, a skin irritant, and a severe eye irritant** [4].

Conclusion

Chlorobutanol hemihydrate is a versatile agent in pharmaceuticals. The melting point of **75-79°C** is a key identifier [1] [3], and the RP-HPLC methods provided are reliable for its analysis in complex formulations [6] [5].

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